

An In-depth Technical Guide to 4-Nitrobenzamide: Chemical Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 4-Nitrobenzamide

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Abstract

This technical guide provides a comprehensive overview of **4-Nitrobenzamide**, a key intermediate in the synthesis of pharmaceuticals and fine chemicals.^{[1][2]} This document details its chemical structure, formula, and physicochemical properties, presenting quantitative data in accessible tables. Furthermore, it outlines a detailed experimental protocol for its synthesis and includes a visualization of its chemical structure, all tailored for a technical audience in research and development.

Chemical Identity and Structure

4-Nitrobenzamide, also known as p-Nitrobenzamide, is an organic compound belonging to the class of benzamides and nitroaromatics.^{[3][4]} Its structure consists of a benzene ring substituted by a nitro group (-NO₂) and an amide group (-CONH₂) at the para (1,4) positions.

Chemical Formula: C₇H₆N₂O₃^{[3][5][6]}

IUPAC Name: **4-nitrobenzamide**^[3]

CAS Registry Number: 619-80-7^{[5][6][7]}

Synonyms: p-Nitrobenzamide, Benzamide, 4-nitro-[3][7][8]

Chemical Structure Diagram

Caption: Chemical structure of **4-Nitrobenzamide**.

Physicochemical Properties

4-Nitrobenzamide is a white to light yellow crystalline powder with no distinct odor.[2][4] It is stable under normal conditions but incompatible with strong oxidizing agents and strong bases.[4][7] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	166.13 g/mol	[1][3][6]
Melting Point	199-202 °C	[2][7][9]
Boiling Point	Decomposes at high temperatures	[2]
Density	~1.4 g/cm ³	[2][10]
Water Solubility	<0.01 g/100 mL at 18 °C	[4][7]
Solubility	Soluble in ethanol, chloroform, and hot acetic acid	[2]
LogP	0.82	[7]
pKa	15.02 ± 0.50 (Predicted)	[4]

Experimental Protocol: Synthesis of 4-Nitrobenzamide

The following protocol describes the synthesis of **4-Nitrobenzamide** from 4-nitrobenzoic acid and ammonia, a method adapted from documented procedures.[11][12][13] This process involves the amidation of a carboxylic acid in the presence of a catalytic system.

Materials and Reagents:

- 4-Nitrobenzoic acid
- Ammonia gas
- Boric acid (catalyst)
- Polyethylene glycol (PEG-400) (co-catalyst)
- Solvent mixture (e.g., isopropylbenzene and toluene)
- Alkaline solution (e.g., dilute sodium hydroxide)
- Distilled water

Equipment:

- Reaction flask equipped with a stirrer, gas inlet, and condenser
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Charge the reaction flask with 4-nitrobenzoic acid, boric acid, and polyethylene glycol (PEG-400) in the chosen solvent mixture. A suggested molar ratio is 1 mole of 4-nitrobenzoic acid to 0.008-0.4 moles of boric acid and 0.00024-0.266 moles of PEG-400.[\[12\]](#)
- Heat the mixture to 160-165 °C with continuous stirring.[\[11\]](#)[\[12\]](#)
- Bubble ammonia gas through the heated reaction mixture.
- Monitor the reaction progress using a suitable analytical technique (e.g., Thin Layer Chromatography).
- Upon completion, cool the reaction mixture to 10-20 °C to allow the product to precipitate.

- Filter the precipitate using a Büchner funnel.
- Wash the solid product first with an alkaline solution to remove any unreacted 4-nitrobenzoic acid, followed by a wash with distilled water.
- Dry the purified **4-Nitrobenzamide** in an oven to yield the final product.

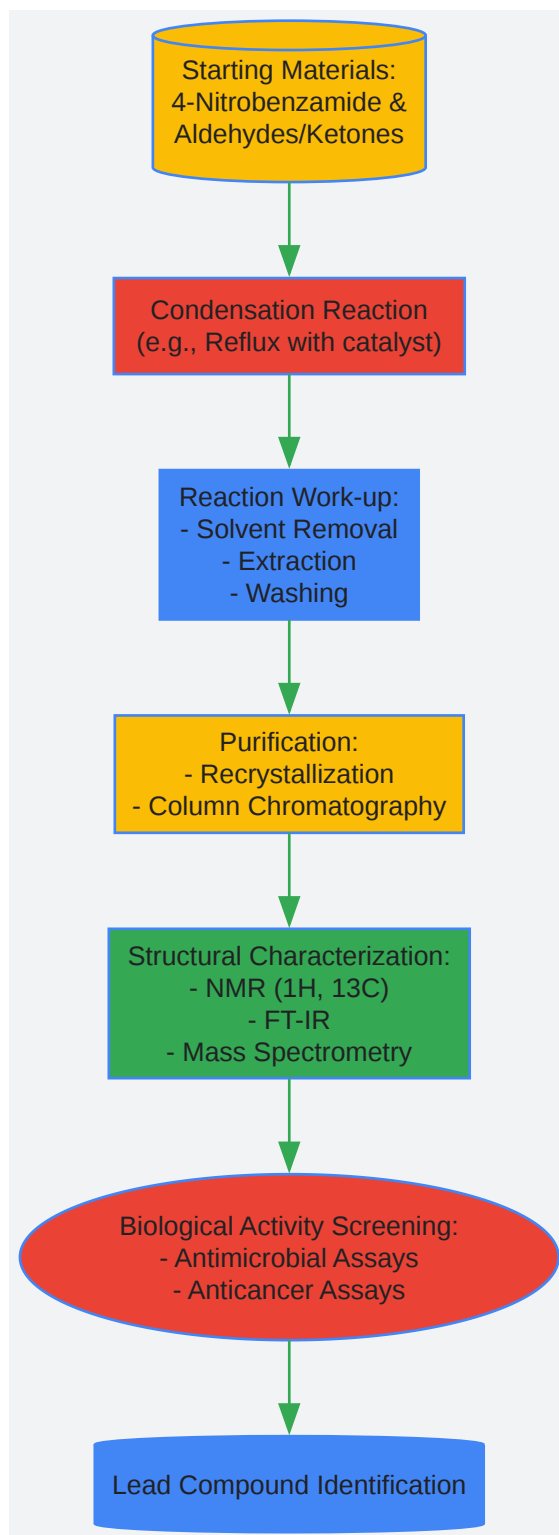
Applications in Research and Development

4-Nitrobenzamide serves as a crucial building block in organic synthesis.^[4] Its primary applications include:

- **Pharmaceutical Synthesis:** It is an important intermediate in the preparation of various active pharmaceutical ingredients.^{[1][2]} The nitrobenzamide scaffold has been explored for a range of biological activities, including anticonvulsant, antimicrobial, and anticancer effects.^[11]
- **Fine Chemicals:** It is used in the synthesis of dyes and other specialty chemicals.
- **Proteomics Research:** **4-Nitrobenzamide** plays a role in proteomics research, highlighting its utility in the life sciences.^[2]
- **Chemical Reagent:** It is used in the preparation of other compounds, such as 4-nitrobenzimidinosulfurane.^{[5][8]}

Logical Workflow: Synthesis of 4-Nitrobenzamide Derivatives

The following diagram illustrates a general experimental workflow for the synthesis of **4-Nitrobenzamide** derivatives, which is a common application in medicinal chemistry and drug discovery.



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Caption: Workflow for synthesis and evaluation of **4-Nitrobenzamide** derivatives.

Safety and Handling

4-Nitrobenzamide is considered toxic if swallowed or in contact with skin.[3] It is advisable to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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